

Preparing K-604 Dihydrochloride Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: K-604 dihydrochloride

Cat. No.: B1663814

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Abstract

This document provides detailed application notes and protocols for the preparation of **K-604 dihydrochloride** stock solutions for use in various research applications. **K-604 dihydrochloride** is a potent and highly selective inhibitor of Acyl-CoA:cholesterol acyltransferase 1 (ACAT-1), a key enzyme in cellular cholesterol metabolism.^{[1][2][3][4][5][6]} Proper preparation of stock solutions is critical for accurate and reproducible experimental results. This guide covers essential information on the chemical properties, solubility, stability, and safe handling of **K-604 dihydrochloride**, along with step-by-step protocols for preparing solutions for both in vitro and in vivo studies.

Introduction to K-604 Dihydrochloride

K-604 dihydrochloride is a small molecule inhibitor that selectively targets ACAT-1 over ACAT-2, with a reported 229-fold greater selectivity for ACAT-1.^{[1][3][7]} ACAT-1 is responsible for the esterification of intracellular cholesterol, a process implicated in the formation of foam cells in atherosclerotic plaques and in the regulation of cellular cholesterol homeostasis. By inhibiting ACAT-1, K-604 has been shown to suppress fatty streak lesions in animal models of atherosclerosis, making it a valuable tool for research in cardiovascular diseases.^[7] Furthermore, recent studies have highlighted the role of ACAT-1 inhibition in modulating autophagy, suggesting potential applications in neurodegenerative disease research.^[4]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **K-604 dihydrochloride** is presented in the table below.

Property	Value	Reference
Molecular Formula	C23H32Cl2N6OS3	[1] [6]
Molecular Weight	575.64 g/mol	[1] [8]
CAS Number	217094-32-1	[1] [6] [8]
Appearance	Solid powder	[6]
Purity	>98% (by HPLC)	[8]

Solubility and Stability

The solubility of **K-604 dihydrochloride** is a critical factor in the preparation of stock solutions. The compound exhibits good solubility in aqueous solutions and organic solvents commonly used in biological research. Stability data indicates that properly stored stock solutions are viable for extended periods.

Solvent	Solubility	Special Conditions	Reference
Water (H ₂ O)	100 mg/mL (173.72 mM)	Requires sonication.	[1][3]
DMSO	58.33 mg/mL (101.33 mM)	Requires sonication and warming to 60°C.	[1][3]
DMSO	100 mg/mL (185.46 mM)	Use fresh, moisture-free DMSO.	[2]
In Vivo Formulation 1	≥ 2.25 mg/mL (3.91 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	[1]
In Vivo Formulation 2	≥ 2.25 mg/mL (3.91 mM)	10% DMSO, 90% (20% SBE-β-CD in saline)	[1]
In Vivo Formulation 3	≥ 2.25 mg/mL (3.91 mM)	10% DMSO, 90% corn oil	[1]

Stability of Stock Solutions:

- In solvent at -80°C: Stable for up to 2 years.[1]
- In solvent at -20°C: Stable for up to 1 year.[1]

To avoid repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into smaller volumes.

Experimental Protocols

Safety Precautions

Before handling **K-604 dihydrochloride**, it is essential to review the Safety Data Sheet (SDS). [9][10][11][12] Standard laboratory safety practices should be followed, including the use of personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Work in a well-ventilated area, preferably a chemical fume hood. In case of contact with skin or eyes,

rinse immediately with plenty of water.[9] If swallowed, rinse the mouth with water and seek medical advice.[10]

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **K-604 dihydrochloride** in DMSO.

Materials:

- **K-604 dihydrochloride** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block set to 60°C
- Sonicator

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **K-604 dihydrochloride** needed using its molecular weight (575.64 g/mol).
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 575.64 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 5.7564 \text{ mg}$
- Weigh the compound: Carefully weigh out approximately 5.76 mg of **K-604 dihydrochloride** powder and place it in a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of sterile DMSO to the tube.
- Dissolve the compound:

- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, place the tube in a 60°C water bath or heat block for 5-10 minutes.[\[1\]](#)[\[3\]](#)
- Sonicate the solution for 10-15 minutes to ensure complete dissolution.[\[1\]](#)[\[3\]](#)
- Aliquot and store: Once the solution is clear, aliquot it into smaller, single-use volumes in sterile tubes. Store the aliquots at -20°C or -80°C.[\[1\]](#)

Protocol for Preparing an Aqueous Stock Solution

This protocol is for preparing an aqueous stock solution, which can be useful for certain cell culture applications.

Materials:

- **K-604 dihydrochloride** powder
- Sterile, deionized or distilled water
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator

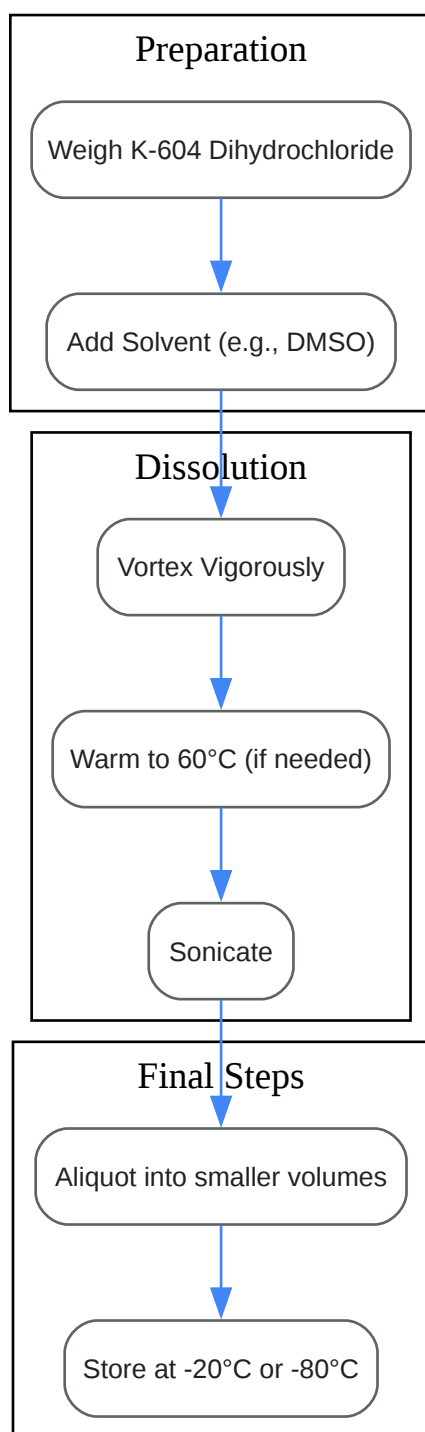
Procedure:

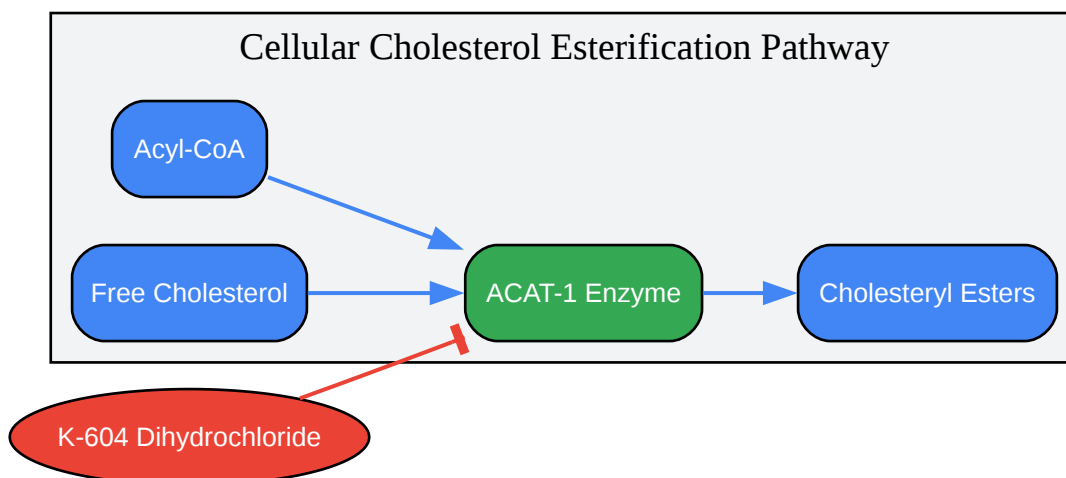
- Weigh the compound: Weigh the desired amount of **K-604 dihydrochloride** powder.
- Add water: Add the appropriate volume of sterile water to achieve the desired concentration (e.g., for a 100 mg/mL solution, add 1 mL of water to 100 mg of the compound).
- Dissolve the compound:
 - Vortex the solution vigorously.

- Sonicate the solution until the compound is completely dissolved, which may take some time.[\[1\]](#)[\[3\]](#)
- Sterile filter (optional but recommended): For cell culture applications, filter the solution through a 0.22 µm sterile syringe filter into a sterile tube.
- Aliquot and store: Aliquot the stock solution and store at -20°C or -80°C.

Visualizations

Experimental Workflow for Stock Solution Preparation





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